

Personal protective equipment for handling 2-(Bromomethyl)benzonitrile

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Compound of Interest

Compound Name: 2-(Bromomethyl)benzonitrile

Cat. No.: B057715

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Essential Safety and Handling Guide for 2-(Bromomethyl)benzonitrile

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2-(Bromomethyl)benzonitrile** (CAS No: 22115-41-9). The following procedures are designed for researchers, scientists, and drug development professionals to ensure personal safety and regulatory compliance when working with this hazardous compound.

2-(Bromomethyl)benzonitrile is a corrosive solid that can cause severe skin burns and serious eye damage.^{[1][2]} Strict adherence to the following operational and personal protective equipment (PPE) plans is critical to mitigate risks.

Hazard Identification and Physical Properties

A clear understanding of the chemical's hazards and properties is the foundation of safe handling.

Table 1: Hazard Identification for **2-(Bromomethyl)benzonitrile**

GHS Classification	Pictogram	Signal Word	Hazard Statement
Skin Corrosion, Category 1B[1][3]	GHS05 Corrosion	Danger[1][4]	H314: Causes severe skin burns and eye damage[1][2][4][5]
Serious Eye Damage, Category 1[1]			

Table 2: Physical and Chemical Properties of **2-(Bromomethyl)benzonitrile**

Property	Value
Synonyms	α -Bromo-o-tolunitrile, 2-Cyanobenzyl bromide[1][3][6]
CAS Number	22115-41-9[1][5]
Molecular Formula	C ₈ H ₆ BrN[1]
Molecular Weight	196.04 g/mol [1][3][5]
Physical State	Solid, Powder[5][7]
Appearance	Beige[7]
Melting Point	70 - 74 °C (158 - 165.2 °F)[5][7]

Personal Protective Equipment (PPE) Plan

A comprehensive PPE strategy is mandatory to prevent contact and exposure. The selection of PPE must be based on a thorough risk assessment of the specific procedures being performed.

Table 3: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale and Best Practices
Eye & Face Protection	Chemical safety goggles and a full-face shield. [4] [5]	Protects against dust particles and chemical splashes. Standard safety glasses are insufficient.
Skin & Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber), inspected before use.	Prevents direct skin contact. Check for perforations before each use.
Body Protection	A chemical-resistant lab coat or a full protective suit. [7]	Protects against contamination of personal clothing and skin. Must be worn fully buttoned.
Respiratory Protection	NIOSH-approved N95 dust mask or a P2/P3 respirator cartridge for dusts. [4] [5]	Required whenever handling the solid outside of a closed system or when dust may be generated. [1]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for safely handling **2-(Bromomethyl)benzonitrile** in a laboratory setting.

Preparation and Engineering Controls

- **Work Area:** All handling of **2-(Bromomethyl)benzonitrile** must be conducted within a certified chemical fume hood to control dust and vapor.[\[7\]](#)[\[8\]](#)
- **Emergency Equipment:** Ensure an eyewash station and safety shower are unobstructed and have been recently tested.[\[9\]](#)[\[10\]](#)
- **Materials:** Have all necessary equipment, reagents, and a designated, labeled hazardous waste container ready within the fume hood before starting.

Donning PPE

- Put on your lab coat or protective suit first.
- Next, don the N95 respirator or fit-tested respirator.
- Follow with chemical safety goggles and a face shield.
- Finally, put on chemical-resistant gloves, ensuring the cuffs are pulled over the sleeves of the lab coat.

Handling the Chemical

- Weighing and Transfer: Handle the solid carefully to minimize dust generation.^[1]^[6] Use a spatula to transfer the material. If possible, use a containment system like a glove bag for weighing.
- Reactions: If adding to a solution, do so slowly to avoid splashing. Keep the container covered as much as possible.
- Avoid Contact: Do not allow the chemical to come into contact with eyes, skin, or clothing.^[7]^[8]

Decontamination and Doffing PPE

- Work Area: Clean the work surface within the fume hood thoroughly after use.
- PPE Removal: Remove PPE in the reverse order it was put on, being careful not to touch the outside of contaminated items with bare skin.
 - Remove gloves first, peeling them off inside-out.
 - Remove the face shield and goggles.
 - Remove the lab coat or suit.
 - Remove the respirator last.
- Hand Washing: Wash hands thoroughly with soap and water after removing all PPE.^[1]^[6]

Emergency and Disposal Plans

Immediate and correct response to an exposure or spill is critical. Proper disposal is required to ensure environmental and personnel safety.

Emergency First Aid Procedures

Table 4: Emergency First Aid Measures

Exposure Route	First Aid Measure
Skin Contact	Immediately take off all contaminated clothing. Rinse skin with copious amounts of water/shower for at least 15 minutes. Seek immediate medical attention. [1] [7]
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do so. Continue rinsing. Call an ophthalmologist immediately. [1] [7]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. [1] [7]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention. [1] [7]

Spill Response

In case of a spill, evacuate the immediate area.[\[1\]](#) Avoid inhaling the dust.[\[1\]](#) Wearing full PPE, cover the spill with an inert absorbent material, then sweep it up and place it into a suitable, labeled container for hazardous waste disposal.[\[7\]](#)

Disposal Plan

- Waste Segregation: All materials contaminated with **2-(Bromomethyl)benzonitrile**, including the chemical itself, empty containers, and used PPE, must be treated as hazardous

waste.

- Containerization: Collect waste in a clearly labeled, sealed container suitable for corrosive solids.
- Disposal: Dispose of the container and its contents through an approved hazardous waste disposal plant, following all local, state, and federal regulations.[1][6][7]

Visualized Workflow for Safe Handling

The following diagram illustrates the logical progression of steps for safely handling **2-(Bromomethyl)benzonitrile**.



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Caption: Workflow for handling **2-(Bromomethyl)benzonitrile**.

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